

Application Notes and Protocols for Triamiphos in Agricultural Research

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Compound of Interest

Compound Name: *Triamiphos*

Cat. No.: *B1681371*

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Disclaimer: **Triamiphos** is an obsolete organophosphorus pesticide with significant toxicity. Its use has been discontinued in many countries. These notes are intended for researchers in controlled laboratory and agricultural research settings where its use is permitted and appropriate safety measures are in place. Adherence to all local, state, and federal regulations regarding pesticide use is mandatory.

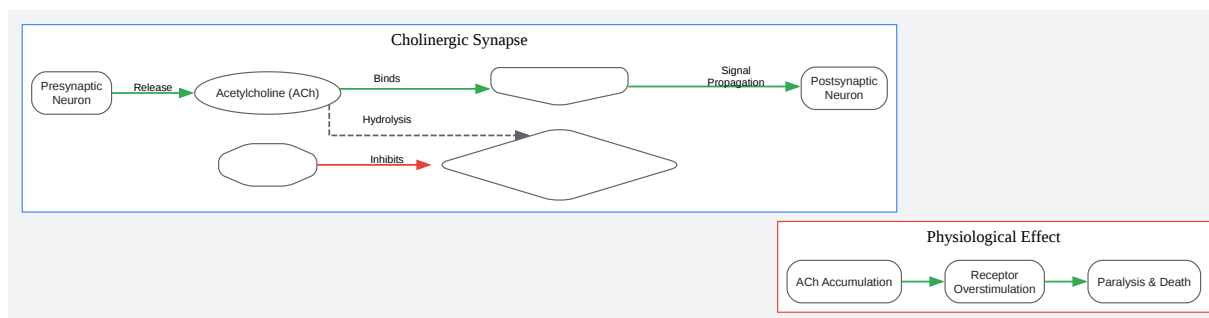
Introduction

Triamiphos (P-(5-amino-3-phenyl-1H-1,2,4-triazol-1-yl)-N,N,N',N'-tetramethylphosphonic diamide) is a systemic fungicide and acaricide.[1][2] Historically, it was one of the first commercially available systemic fungicides, primarily used for the control of powdery mildews on crops such as apples and ornamentals.[3][4] As an organophosphate, its mode of action is the inhibition of acetylcholinesterase (AChE), an essential enzyme in the nervous system of insects and other animals.[1] This document provides detailed application notes and protocols for the use of **Triamiphos** in agricultural research settings.

Mode of Action

The primary mode of action of **Triamiphos** is the inhibition of the enzyme acetylcholinesterase (AChE).[1] In cholinergic synapses, acetylcholine (ACh) is released to transmit a nerve impulse and is then rapidly hydrolyzed by AChE. **Triamiphos**, or its active metabolite, phosphorylates the serine hydroxyl group at the active site of AChE. This inactivation of AChE leads to an

accumulation of ACh in the synaptic cleft, resulting in continuous nerve stimulation, paralysis, and eventual death of the target organism.[5]



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Figure 1: Mechanism of Acetylcholinesterase Inhibition by **Triamiphos**.

Quantitative Data

The following tables summarize key quantitative data for **Triamiphos**. Due to its discontinued use, comprehensive modern data, particularly on fungicidal efficacy, is limited.

Table 1: Toxicological Data for **Triamiphos**

Parameter	Species	Route	Value	Reference
LD50	Rat	Intraperitoneal	15-18 mg/kg	[3]
LD50	Mouse	Intraperitoneal	10-30 mg/kg	[3]
No-effect Level (Cholinesterase Inhibition)	Rat	Short-term feeding	0.1 ppm	[6]
Long-term Inhibition Level (P generation)	Rat	Three-generation study	0.5 ppm	[6]
Inhibition in all generations	Rat	Three-generation study	2.5 ppm	[6]

Table 2: Physicochemical and Efficacy Properties

Property	Value / Observation	Reference
Pesticide Type	Systemic Fungicide, Acaricide, Insecticide	[1][2]
Primary Target	Powdery Mildews	[3][4]
Vapour Action	Not detectable against powdery mildews	[7]
Formulation	Typically applied as sprays or granules	

Experimental Protocols

The following are representative protocols for evaluating the efficacy of **Triamiphos** in an agricultural research setting. These are based on general fungicide testing principles due to the lack of recently published, specific protocols for this compound.

4.1. In Vitro Evaluation of Fungicidal Activity (Spore Germination Assay)

Objective: To determine the concentration of **Triamiphos** required to inhibit the germination of powdery mildew conidia.

Materials:

- **Triamiphos** stock solution (e.g., 1000 ppm in acetone)
- Sterile distilled water with a surfactant (e.g., 0.01% Tween 20)
- Freshly collected powdery mildew conidia (e.g., from infected apple leaves)
- Glass microscope slides or multi-well plates
- Humid chambers
- Microscope

Procedure:

- Prepare a serial dilution of **Triamiphos** (e.g., 100, 10, 1, 0.1, 0.01 ppm) in sterile distilled water containing the surfactant. Include a control with only surfactant and water.
- Prepare a conidial suspension by gently brushing conidia from infected leaves into sterile distilled water with surfactant. Adjust the concentration to approximately 1×10^5 conidia/mL.
- On each glass slide or in each well, place a 20 μ L drop of the conidial suspension.
- Add a 20 μ L drop of the corresponding **Triamiphos** dilution (or control) to each suspension drop and mix gently.
- Place the slides or plates in a humid chamber and incubate at 20-25°C for 24 hours in the dark.
- After incubation, add a drop of lactophenol cotton blue to stop germination and stain the conidia.
- Under a microscope, examine at least 100 conidia per replicate for germination (presence of a germ tube).

- Calculate the percentage of germination inhibition for each concentration relative to the control.
- Use probit analysis to determine the EC50 value (the concentration that inhibits 50% of conidia germination).

4.2. Greenhouse Efficacy Trial for Powdery Mildew Control

Objective: To evaluate the efficacy of **Triamiphos** in controlling powdery mildew on a host plant under controlled conditions.

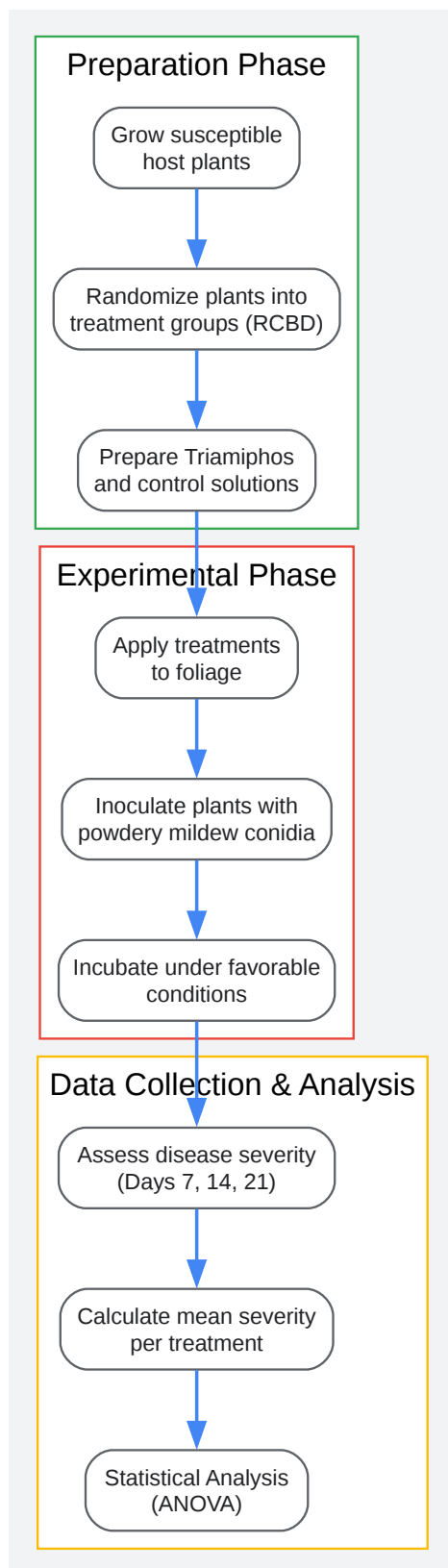
Experimental Design:

- Plant Material: Young, susceptible apple seedlings or another suitable host plant.
- Design: Randomized Complete Block Design (RCBD) with at least 4-5 replicates per treatment.
- Treatments:
 - Untreated Control (sprayed with water + surfactant)
 - **Triamiphos** at various application rates (e.g., 50, 100, 200 ppm)
 - Positive Control (a currently registered, effective fungicide)

Procedure:

- Grow plants to a susceptible stage (e.g., 4-6 true leaves).
- Randomly assign plants to treatment groups within each block.
- Prepare spray solutions for each treatment.
- Apply treatments to the foliage until runoff using a handheld sprayer. Ensure thorough coverage.
- Allow the foliage to dry completely.

- 24 hours after treatment, inoculate all plants with a fresh suspension of powdery mildew conidia (e.g., 1×10^5 conidia/mL) or by shaking infected plants over the test plants.
- Maintain plants in a greenhouse with conditions favorable for disease development (e.g., 20-25°C, high humidity).
- Assess disease severity 7, 14, and 21 days after inoculation. This can be done by rating the percentage of leaf area covered by mildew on a 0-100% scale or using a predefined rating scale (e.g., 0-5).
- Calculate the mean disease severity for each treatment group at each time point.
- Analyze the data using Analysis of Variance (ANOVA) and a means separation test (e.g., Tukey's HSD) to determine significant differences between treatments.



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Figure 2: Experimental Workflow for a Greenhouse Efficacy Trial.

Safety Precautions

- Personal Protective Equipment (PPE): Wear chemical-resistant gloves, a lab coat or coveralls, and eye protection. If working with powders or creating aerosols, a respirator is required.
- Handling: Handle **Triamiphos** in a well-ventilated area, preferably a chemical fume hood.
- Toxicity: **Triamiphos** is a cholinesterase inhibitor.[8] Be aware of the symptoms of organophosphate poisoning (e.g., headache, nausea, dizziness, blurred vision, muscle twitching).
- Antidote: Atropine is an antidote for organophosphate poisoning.[3] Ensure that emergency procedures and contact information are readily available.
- Disposal: Dispose of all waste (unused chemical, contaminated materials) in accordance with hazardous waste regulations.
- Environmental Hazard: **Triamiphos** is toxic to aquatic life and other non-target organisms.[9] Prevent runoff and contamination of water sources.

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